

# GHS Hazard Profile of (3-Bromo-2-methylphenyl)methanol: A Technical Overview

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## Compound of Interest

Compound Name: (3-Bromo-2-methylphenyl)methanol

Cat. No.: B1336436

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This technical guide provides a summary of the available Globally Harmonized System (GHS) of Classification and Labelling of Chemicals hazard information for **(3-Bromo-2-methylphenyl)methanol** (CAS No. 83647-43-2). Due to the limited publicly available toxicological data, this document focuses on the reported GHS classifications. Detailed experimental protocols and quantitative toxicological values are not available in the reviewed scientific literature and safety data sheets.

## GHS Hazard Classification

**(3-Bromo-2-methylphenyl)methanol** has been classified according to the GHS, indicating potential health risks associated with its handling and use. The primary hazards identified are related to acute toxicity, skin irritation, eye irritation, and respiratory irritation.


## Summary of GHS Hazard Statements

The following table summarizes the known GHS hazard statements for **(3-Bromo-2-methylphenyl)methanol**.

Hazard Class	Hazard Statement
Acute Toxicity (Oral), Category 4	H302: Harmful if swallowed.[1][2]
Skin Irritation, Category 2	H315: Causes skin irritation.
Serious Eye Irritation, Category 2	H319: Causes serious eye irritation.
Specific Target Organ Toxicity — Single Exposure, Category 3	H335: May cause respiratory irritation.

## GHS Pictograms and Signal Word

The GHS pictograms and signal word provide a quick visual reference to the hazards associated with a chemical.

GHS Pictogram	Signal Word
 alt text	Warning[2]

## Precautionary Statements

Precautionary statements provide recommended measures to minimize or prevent adverse effects resulting from exposure to **(3-Bromo-2-methylphenyl)methanol**.

## Summary of Precautionary Statements

Type	Precautionary Statement Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
Prevention	P264	Wash hands thoroughly after handling.[2]
Prevention	P270	Do not eat, drink or smoke when using this product.[2]
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
Response	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Response	P330	Rinse mouth.[2]
Storage	-	No specific storage precautionary statements were consistently found in the reviewed sources.
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.[2]

## Quantitative Toxicological Data

A comprehensive search of publicly available databases and safety data sheets did not yield specific quantitative toxicological data for **(3-Bromo-2-methylphenyl)methanol**, such as LD50

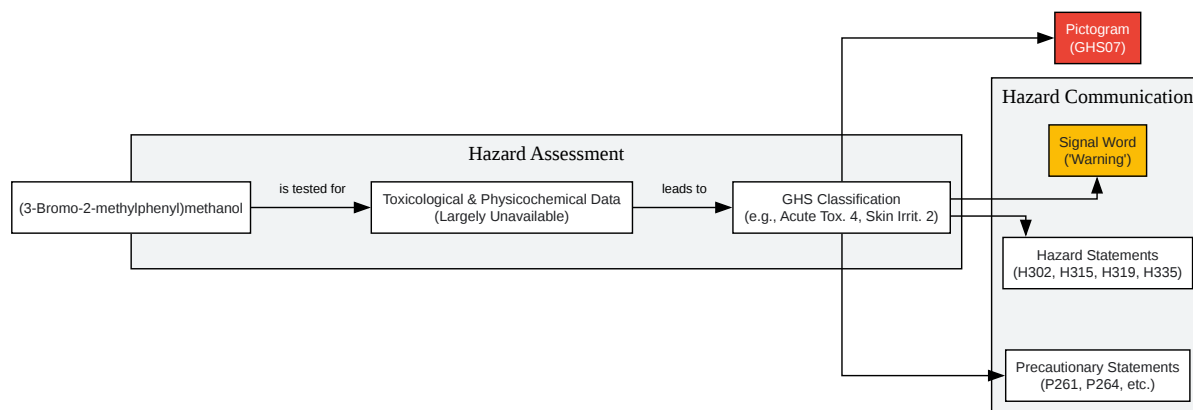
(median lethal dose) or LC50 (median lethal concentration) values. Therefore, a data table for comparison is not available.

## Experimental Protocols

Detailed experimental methodologies for the determination of the GHS hazard classifications for **(3-Bromo-2-methylphenyl)methanol** are not described in the readily available scientific literature or safety documentation. As such, this guide cannot provide specific protocols for the cited toxicological endpoints.

## Logical Relationships in Hazard Communication

The following diagram illustrates the logical flow from the identification of a chemical to the communication of its hazards according to the GHS framework.



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## References

- 1. (3-Bromo-2-methylphenyl)methanol | C<sub>8</sub>H<sub>9</sub>BrO | CID 10035697 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (3-Bromo-2-methylphenyl)methanol | 83647-43-2 [sigmaaldrich.com]
- To cite this document: BenchChem. [GHS Hazard Profile of (3-Bromo-2-methylphenyl)methanol: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336436#ghs-hazard-information-for-3-bromo-2-methylphenyl-methanol]

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